

Molecular weight and formula of 2-Methylbutyl isobutyrate.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *2-Methylbutyl isobutyrate*

Cat. No.: B025998

[Get Quote](#)

In-Depth Technical Guide to 2-Methylbutyl Isobutyrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **2-Methylbutyl isobutyrate**, including its molecular weight and formula. It also details experimental protocols for its synthesis and analysis, tailored for a scientific audience.

Core Compound Data

2-Methylbutyl isobutyrate is an organic compound classified as a carboxylic ester. It is recognized for its characteristic fruity, herbaceous, and somewhat earthy aroma and flavor.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C9H18O2	[1] [2]
Molecular Weight	158.24 g/mol	[1] [2]
Alternate Molecular Weight	158.2380 g/mol	[3] [4]
Appearance	Colorless, clear liquid	[5] [6]
Purity (GLC)	≥ 95%	[6]
Boiling Point	168-170°C	[5]
Flash Point	50°C	[5]
Specific Gravity @ 25°C	0.856-0.862	[5]
Refractive Index @ 20°C	1.405-1.413	[5]
CAS Number	2445-69-4	[1] [3] [4]

Synthesis Protocol: Fischer Esterification

2-Methylbutyl isobutyrate can be synthesized via the Fischer esterification of 2-methylbutanol with isobutyric acid, using a strong acid catalyst.

Materials and Reagents:

- 2-Methylbutanol
- Isobutyric acid
- Concentrated Sulfuric Acid (H₂SO₄) or other acid catalyst
- Sodium bicarbonate (NaHCO₃) solution (saturated)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Organic solvent (e.g., diethyl ether or dichloromethane)
- Boiling chips

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Distillation apparatus

Procedure:

- Reaction Setup: In a round-bottom flask, combine equimolar amounts of 2-methylbutanol and isobutyric acid. Add a few boiling chips.
- Catalyst Addition: Slowly add a catalytic amount of concentrated sulfuric acid to the mixture (approximately 1-2% of the total moles of the limiting reagent).
- Reflux: Attach the reflux condenser and heat the mixture to reflux using a heating mantle. The reaction is typically refluxed for 1-2 hours. The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Work-up:
 - Cool the reaction mixture to room temperature.
 - Transfer the mixture to a separatory funnel.
 - Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst and any unreacted isobutyric acid), and finally with brine.
 - Separate the organic layer and dry it over anhydrous magnesium sulfate or sodium sulfate.

- Purification:
 - Filter to remove the drying agent.
 - The solvent can be removed using a rotary evaporator.
 - The crude product can be purified by fractional distillation to obtain pure **2-Methylbutyl isobutyrate**.

Analytical Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the identification and quantification of **2-Methylbutyl isobutyrate**. The following is a general protocol that can be adapted based on available instrumentation.

Instrumentation and Conditions:

- Gas Chromatograph: Equipped with a suitable capillary column (e.g., DB-5ms, HP-5ms).
- Mass Spectrometer: Capable of electron ionization (EI).
- Carrier Gas: Helium or Hydrogen at a constant flow rate.
- Injection Mode: Split or splitless, depending on the sample concentration.
- Temperature Program:
 - Initial oven temperature: e.g., 40°C, hold for 2 minutes.
 - Ramp: Increase temperature at a rate of 5-10°C/min to a final temperature of e.g., 250°C.
 - Final hold time: 5 minutes.
- MS Parameters:
 - Ionization energy: 70 eV.

- Mass range: m/z 40-350.

Sample Preparation:

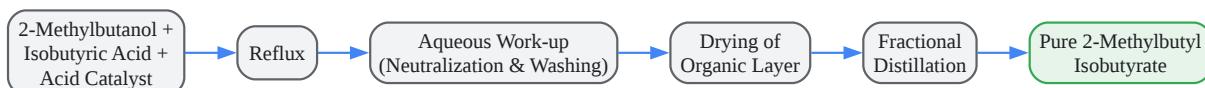
- Samples containing **2-Methylbutyl isobutyrate** should be diluted in a suitable solvent (e.g., dichloromethane or hexane) to an appropriate concentration for GC-MS analysis.
- If the sample matrix is complex, a sample extraction technique such as solid-phase microextraction (SPME) may be employed to isolate volatile and semi-volatile compounds.

Data Analysis:

The identification of **2-Methylbutyl isobutyrate** is achieved by comparing the retention time and the mass spectrum of the analyte with that of a known standard or by comparison with a spectral library (e.g., NIST). Quantification can be performed using an internal or external standard method.

Visualized Experimental Workflow

The following diagram illustrates the key stages in the synthesis and purification of **2-Methylbutyl isobutyrate**.



[Click to download full resolution via product page](#)

Caption: Synthesis and purification workflow for **2-Methylbutyl isobutyrate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Methylbutyl isobutyrate | C9H18O2 | CID 97883 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. tandfonline.com [tandfonline.com]
- 3. US3057914A - Process for the preparation of isobutyrate esters - Google Patents [patents.google.com]
- 4. Propanoic acid, 2-methyl-, 2-methylbutyl ester [webbook.nist.gov]
- 5. aurochemicals.com [aurochemicals.com]
- 6. bocsci.com [bocsci.com]
- To cite this document: BenchChem. [Molecular weight and formula of 2-Methylbutyl isobutyrate.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b025998#molecular-weight-and-formula-of-2-methylbutyl-isobutyrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com